

# In-Depth Technical Guide to IR-806 Dye: Spectroscopic Properties and Experimental Protocols

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## Compound of Interest

Compound Name: IR-806  
CAS No.: 757960-10-4  
Cat. No.: B12066224

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectral characteristics of the near-infrared (NIR) cyanine dye, **IR-806**. It includes detailed information on its absorption and emission spectra in various solvents, alongside established experimental protocols for its use and analysis. This document is intended to serve as a core resource for researchers and professionals in the fields of biotechnology, drug development, and materials science who utilize or are considering the application of **IR-806** in their work.

## Core Spectroscopic Properties of IR-806

**IR-806** is a water-soluble, near-infrared cyanine dye with a characteristic absorption peak in the range of 730-800 nm.<sup>[1]</sup> Its photostability and strong absorbance in the NIR region make it a valuable tool for a variety of applications, including bio-imaging and as a sensitizer in upconversion nanoparticles.<sup>[2]</sup>

## Quantitative Spectral Data

The following table summarizes the key photophysical properties of **IR-806** in different commonly used solvents. This data is essential for optimizing experimental setups and for the quantitative analysis of results.

Solvent	Absorption Maximum ( $\lambda_{\text{abs}}$ ) (nm)	Emission Maximum ( $\lambda_{\text{em}}$ ) (nm)	Molar Extinction Coefficient ( $\epsilon$ ) ( $\text{M}^{-1}\text{cm}^{-1}$ )	Quantum Yield ( $\Phi$ )
Chloroform ( $\text{CHCl}_3$ )	806	> 900	Data not available	Data not available
Deionized Water	~780	Data not available	Data not available	Data not available
DMSO	Data not available	Data not available	Data not available	Reference Standard[3]
Methanol	Data not available	Data not available	Data not available	Data not available

Note: Specific quantitative data for molar extinction coefficient and quantum yield in various solvents are not consistently reported in publicly available literature. The quantum yield in DMSO is noted as a reference standard in some studies, indicating a known value, though the specific number was not found in the searched literature.

## Experimental Protocols

Accurate and reproducible measurements of the spectral properties of **IR-806** are critical for its effective application. Below are detailed methodologies for key experiments.

### Measurement of Absorption and Emission Spectra

This protocol outlines the steps for determining the absorption and emission spectra of **IR-806** in a chosen solvent.

Materials:

- **IR-806** dye

- Spectrophotometer-grade solvent (e.g., methanol, DMSO, water)
- Quartz cuvettes (1 cm path length)
- UV-Vis spectrophotometer
- Fluorometer

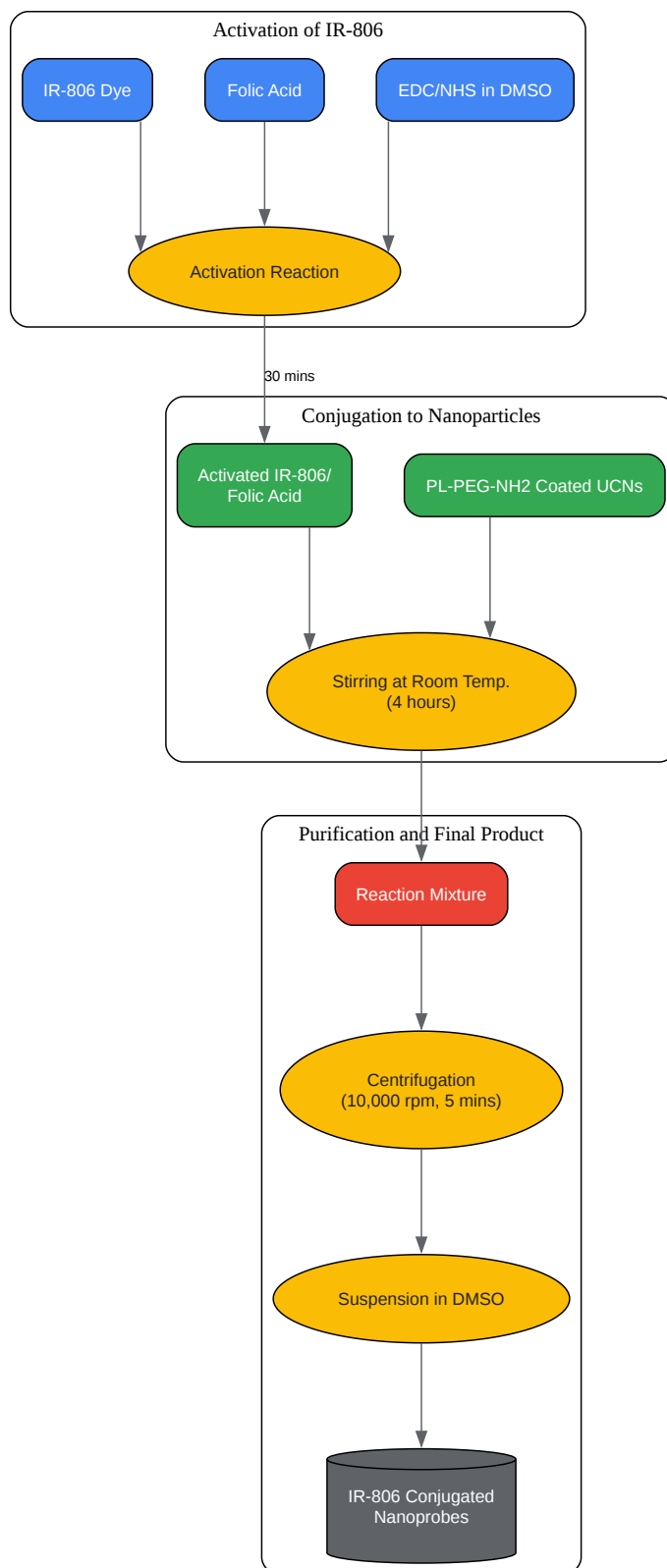
#### Procedure:

- **Stock Solution Preparation:** Prepare a stock solution of **IR-806** in the desired solvent at a concentration of 1 mM. To ensure complete dissolution, sonication may be required.
- **Working Solution Preparation:** From the stock solution, prepare a series of dilutions in the same solvent to obtain concentrations ranging from 1  $\mu$ M to 10  $\mu$ M.
- **Absorbance Measurement:**
  - Use the pure solvent as a blank to calibrate the spectrophotometer.
  - Measure the absorbance of each dilution in a quartz cuvette from 600 nm to 900 nm.
  - Identify the wavelength of maximum absorbance ( $\lambda_{abs}$ ).
- **Emission Measurement:**
  - Excite the sample at its absorption maximum ( $\lambda_{abs}$ ) or a slightly shorter wavelength.
  - Scan the emission spectrum over a wavelength range starting from approximately 20 nm above the excitation wavelength to beyond the expected emission peak (e.g., 800 nm to 1000 nm).
  - Identify the wavelength of maximum emission ( $\lambda_{em}$ ).
- **Data Analysis:**
  - Plot absorbance versus wavelength to visualize the absorption spectrum.
  - Plot fluorescence intensity versus wavelength to visualize the emission spectrum.

- The molar extinction coefficient ( $\epsilon$ ) can be calculated from the absorbance of a solution of known concentration using the Beer-Lambert law ( $A = \epsilon cl$ ), where  $A$  is the absorbance,  $c$  is the concentration in mol/L, and  $l$  is the path length in cm.

## Experimental Workflow: Synthesis of IR-806 Conjugated Nanoprobes

**IR-806** is frequently used as a molecular antenna in the synthesis of functionalized nanoprobes for applications such as in vivo imaging.[4] The following diagram illustrates a typical workflow for the synthesis of **IR-806** conjugated upconversion nanoparticles (UCNPs).



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## References

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